

General Information on Organophosphorus Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phosfolan*

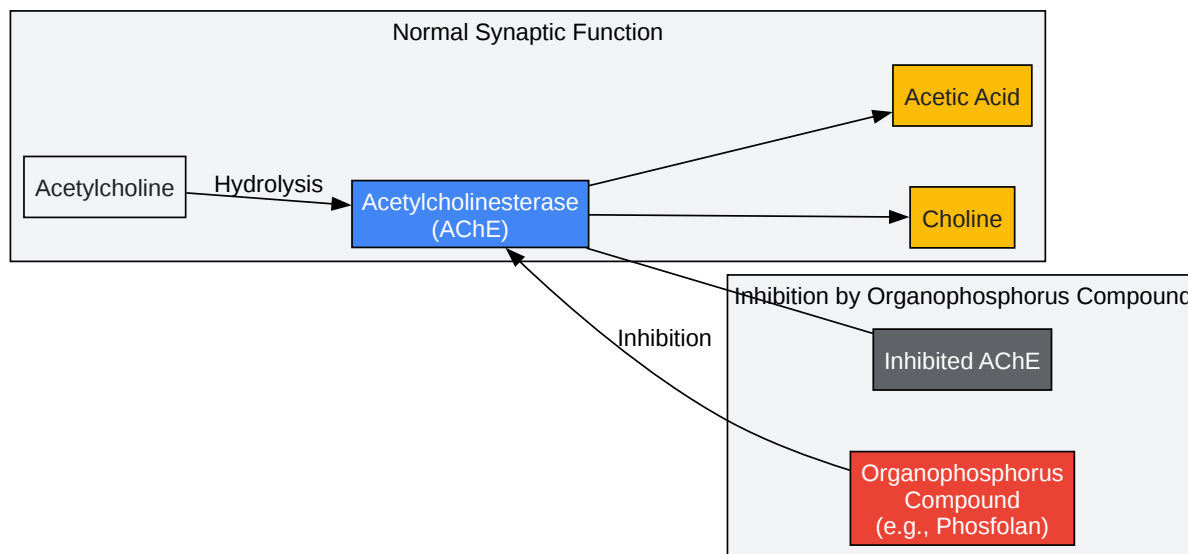
Cat. No.: *B1677706*

[Get Quote](#)

Organophosphorus compounds are a class of organic chemicals containing phosphorus. They have a wide range of applications, including as pesticides, herbicides, and in industrial processes. However, many are also highly toxic to humans and animals.

Mechanism of Action:

The primary mechanism of toxicity for many organophosphorus compounds, including insecticides like **Phosfolan**, is the inhibition of the enzyme acetylcholinesterase (AChE).



[Click to download full resolution via product page](#)

Diagram Caption: Simplified mechanism of acetylcholinesterase (AChE) inhibition by an organophosphorus compound.

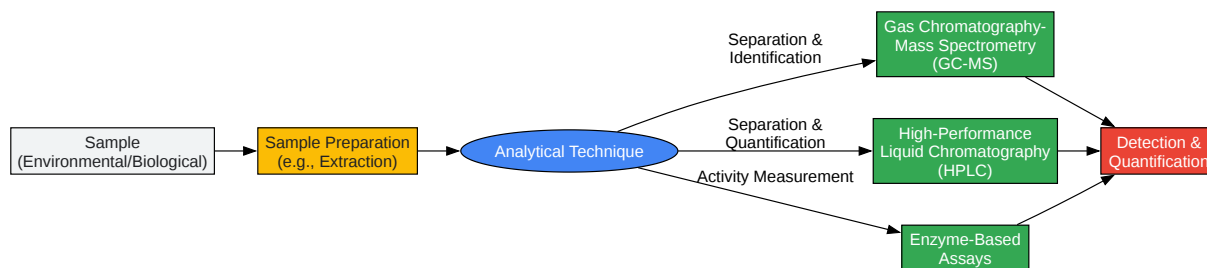
Safety and Decontamination:

Due to their toxicity, handling organophosphorus compounds requires strict safety protocols.

- **Personal Protective Equipment (PPE):** This includes chemical-resistant gloves, clothing, eye protection (goggles or face shield), and respiratory protection.
- **Decontamination:** In case of exposure, immediate decontamination is critical. This involves removing contaminated clothing and washing the skin thoroughly with soap and water.

Detection:

Several analytical methods can be used for the detection of organophosphorus compounds in environmental and biological samples. These methods are crucial for monitoring and emergency response.



[Click to download full resolution via product page](#)

Diagram Caption: General workflow for the detection of organophosphorus compounds.

For detailed and specific safety information, always refer to the Safety Data Sheet (SDS) for the particular chemical and consult with qualified environmental health and safety professionals.

- To cite this document: BenchChem. [General Information on Organophosphorus Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677706#phosfolan-synthesis-and-purification-process\]](https://www.benchchem.com/product/b1677706#phosfolan-synthesis-and-purification-process)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com